

Application Notes: Triphosphorus Pentanitride (P_3N_5) as a Gettering Material in Lamps

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *triphosphorus pentanitride*

Cat. No.: *B1171836*

[Get Quote](#)

Introduction

Triphosphorus pentanitride (P_3N_5) is an inorganic, binary nitride compound utilized as a high-efficiency gettering material in the manufacturing of incandescent lamps. It serves as a chemically stable and non-flammable alternative to traditional red phosphorus getters. The primary function of a getter in a lamp is to remove residual gases within the sealed lamp envelope, which, if left, can lead to premature filament failure and reduced lamp efficiency. P_3N_5 's thermal stability and inertness at room temperature make it particularly suitable for modern, high-speed lamp manufacturing processes.

Mechanism of Action

The gettering action of P_3N_5 is initiated by the high temperatures generated by the lamp's filament upon its first illumination (a process known as "flashing"). The thermal energy causes the P_3N_5 coating on the filament to decompose, releasing elemental phosphorus in a gaseous state. This highly reactive phosphorus vapor then combines with deleterious residual gases inside the lamp envelope, such as oxygen and water vapor, converting them into stable, solid compounds.

The decomposition of P_3N_5 occurs in a two-step process. The initial decomposition begins at temperatures above 850°C.^{[1][2]}

- Initial Decomposition: $P_3N_5(s) \rightarrow 3PN(g) + N_2(g)$

- Secondary Decomposition: $4\text{PN(g)} \rightarrow \text{P}_4\text{(g)} + 2\text{N}_2\text{(g)}$

The resulting tetra-phosphorus vapor (P_4) is the active gettering agent. It readily reacts with residual oxygen to form phosphorus pentoxide (P_4O_{10}), which deposits on the cooler parts of the lamp, typically the glass bulb, as a transparent or slightly hazy film.^[3]

- Gettering Reaction: $\text{P}_4\text{(g)} + 5\text{O}_2\text{(g)} \rightarrow \text{P}_4\text{O}_{10}\text{(s)}$

This process effectively removes oxygen from the lamp's atmosphere, preventing oxidation of the tungsten filament and mitigating the "water cycle," a destructive process that significantly shortens lamp life.^[3]

Advantages over Red Phosphorus

P_3N_5 offers several distinct advantages over the traditionally used red phosphorus getter:

- Higher Thermal Stability: P_3N_5 decomposes at temperatures exceeding 850°C , whereas red phosphorus begins to vaporize at much lower temperatures.^{[1][2]} This high decomposition temperature allows for faster and hotter lamp processing without premature activation of the getter.^[2]
- Chemical Inertness: At ambient temperatures, P_3N_5 is inert and does not readily react with water or the organic solvents used in its application suspension.^{[4][5]}
- Improved Safety: P_3N_5 is not flammable, which eliminates the fire hazards associated with dried red phosphorus deposits on lamp manufacturing equipment.^{[4][5]}

Data Presentation

The concentration of **triphosphorus pentanitride** in the getter suspension is a critical parameter that determines the amount of getter material deposited on the lamp filament. The following tables summarize typical formulations of P_3N_5 getter suspensions.

Table 1: P_3N_5 Getter Formulations in Butanol

Product Designation	Solids Concentration (g/L)	Solvent
P ₃ N ₅ Getter #4A83115	5	Butanol
P ₃ N ₅ Getter #4003117	10	Butanol
P ₃ N ₅ Getter #4003119	15	Butanol
P ₃ N ₅ Getter #4803121	20	Butanol
P ₃ N ₅ Getter #4003124	27.5	Butanol
P ₃ N ₅ Getter #4803128	37.5	Butanol

Table 2: P₃N₅ Getter Formulations in Methanol

Product Designation	Solids Concentration (g/L)	Solvent
P ₃ N ₅ Getter #4003132	10	Methanol
P ₃ N ₅ Getter #4003133	15	Methanol
P ₃ N ₅ Getter #4003134	20	Methanol
P ₃ N ₅ Getter #4003135	26	Methanol
P ₃ N ₅ Getter #4003137	35	Methanol
P ₃ N ₅ Getter #4003138	40	Methanol

Table 3: P₃N₅ Getter Formulations in Amyl Acetate

Product Designation	Solids Concentration (g/L)	Solvent
P ₃ N ₅ Getter #4003145	10	Amyl Acetate
P ₃ N ₅ Getter #40A3146	15	Amyl Acetate
P ₃ N ₅ Getter #4003148	20	Amyl Acetate
P ₃ N ₅ Getter #4003150	25	Amyl Acetate
P ₃ N ₅ Getter #4003152	30	Amyl Acetate
P ₃ N ₅ Getter #4003155	35	Amyl Acetate

Data sourced from a P₃N₅ Getters product datasheet.[\[5\]](#)

Experimental Protocols

Protocol 1: Preparation of P₃N₅ Getter Suspension

This protocol describes the preparation of a P₃N₅ getter suspension for application to lamp filaments.

Materials:

- Crystalline **triphosphorus pentanitride** (P₃N₅), milled to an average particle size of ~5 microns.[\[4\]](#)[\[5\]](#)
- Anhydrous organic solvent (e.g., butanol, methanol, or amyl acetate).
- Glass beaker or mixing vessel.
- Magnetic stirrer and stir bar or mechanical agitator.
- Weighing scale.

Procedure:

- Determine the desired solids concentration (g/L) for the getter suspension based on the lamp type and required getter loading.

- Carefully weigh the required amount of milled P_3N_5 powder.
- Measure the corresponding volume of the chosen organic solvent.
- In a clean, dry beaker, add the solvent.
- While continuously stirring the solvent, slowly add the weighed P_3N_5 powder to create a vortex and ensure proper dispersion.
- Continue to agitate the suspension for a sufficient time to ensure homogeneity and prevent settling of the P_3N_5 particles.
- The suspension is now ready for application. Maintain agitation during use to ensure consistent getter loading.

Protocol 2: Application and Activation of P_3N_5 Getter

This protocol outlines the process of applying the P_3N_5 suspension to a lamp filament and the subsequent activation of the getter.

Materials:

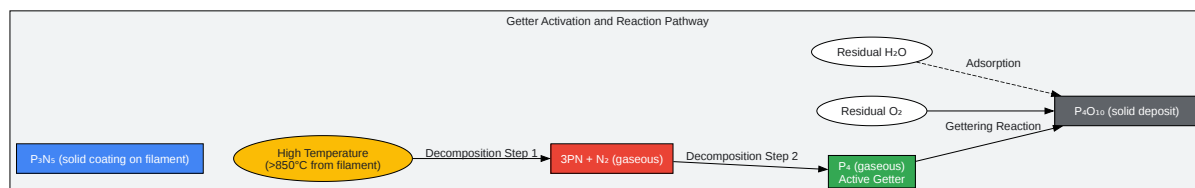
- P_3N_5 getter suspension.
- Lamp filament assembly (filament mounted on lead-in wires and stem).
- Dipping apparatus or spray system.
- Lamp envelope (bulb).
- Lamp sealing and exhaust equipment.
- Power supply for filament flashing.

Procedure:

- Application:

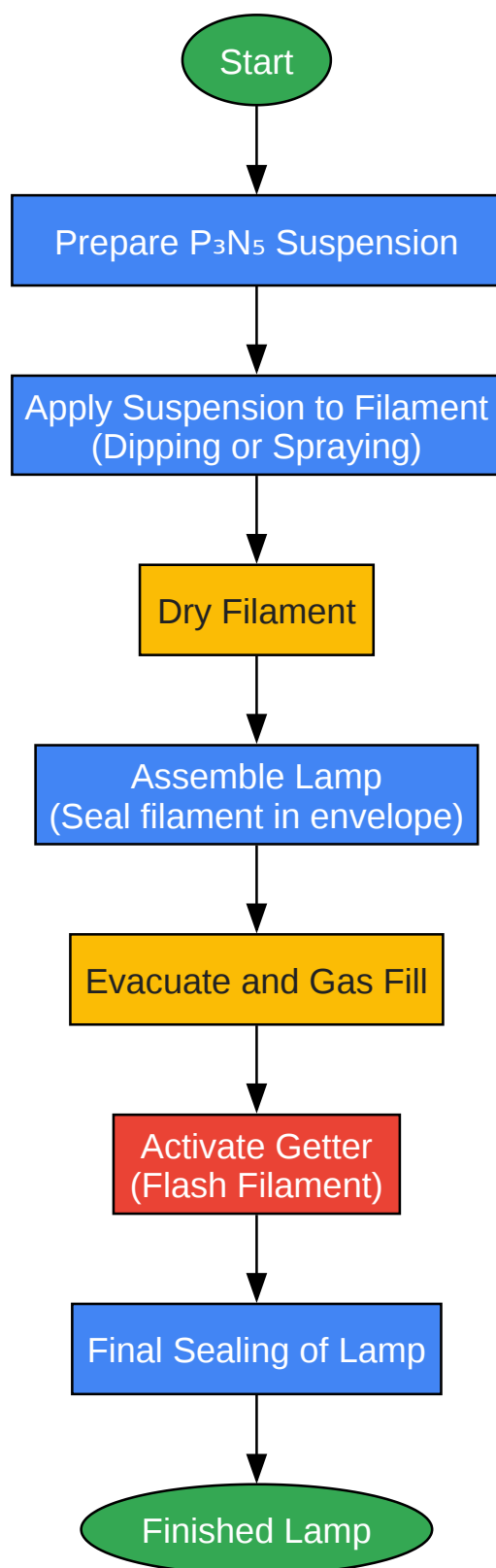
- Immerse the lamp filament into the prepared P_3N_5 suspension. The depth and duration of the dip will depend on the desired getter loading and the viscosity of the suspension.
- Alternatively, the suspension can be sprayed onto the filament for a uniform coating.
- Drying:
 - Withdraw the filament from the suspension and allow the solvent to evaporate completely in a warm, dry atmosphere. This leaves a uniform coating of P_3N_5 adhered to the filament.
- Lamp Assembly:
 - Seal the filament assembly into the glass lamp envelope.
- Exhaust and Gas Fill:
 - Evacuate the lamp to the required vacuum level using a vacuum pump.
 - If it is a gas-filled lamp, backfill with the appropriate inert gas (e.g., argon, nitrogen).
- Getter Activation ("Flashing"):
 - While the lamp is still connected to the vacuum pump, apply a voltage to the filament to heat it to its operating temperature.[\[2\]](#)
 - This high temperature causes the thermal decomposition of the P_3N_5 coating.
 - The gaseous decomposition products (P_4 and N_2) are released into the lamp envelope. Much of the nitrogen is removed by the pump.[\[2\]](#)
 - The phosphorus vapor (P_4) remains to react with any residual oxygen.[\[2\]](#)
- Final Sealing:
 - After flashing, seal the lamp off from the vacuum pump. The gettering process will continue to scavenge any remaining or subsequently outgassed impurities during the initial moments of the lamp's operation.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Gettering mechanism of **triphosphorus pentanitride** in a lamp.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for applying P_3N_5 getter in lamp manufacturing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. webqc.org [webqc.org]
- 2. Triphosphorus pentanitride - Wikipedia [en.wikipedia.org]
- 3. Getters [lamptech.co.uk]
- 4. lamptech.co.uk [lamptech.co.uk]
- 5. lamptech.co.uk [lamptech.co.uk]
- To cite this document: BenchChem. [Application Notes: Triphosphorus Pentanitride (P_3N_5) as a Gettering Material in Lamps]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171836#use-of-triphosphorus-pentanitride-as-a-gettering-material-in-lamps]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com